

An In-depth Technical Guide to 2,4-Dimethyl-2,4-pentanediol

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Compound of Interest

Compound Name: 2,4-Dimethyl-2,4-pentanediol

Cat. No.: B1345683

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This technical guide provides a comprehensive overview of **2,4-dimethyl-2,4-pentanediol**, including its chemical identity, physical and chemical properties, and relevant experimental protocols. This document is intended for researchers, scientists, and professionals in drug development and other scientific fields who require detailed information on this compound.

Chemical Identity

The nomenclature and structural identifiers for **2,4-dimethyl-2,4-pentanediol** are crucial for its unambiguous identification in research and chemical inventory.

IUPAC Name: 2,4-dimethylpentane-2,4-diol

Synonyms:

- **2,4-Dimethyl-2,4-pentanediol**
- 1,1,3,3-Tetramethylpropane-1,3-diol[1]
- 2,4-dimethyl-pentane-2,4-diol[1]

CAS Number: 24892-49-7

Molecular Formula: C₇H₁₆O₂[1][2]

Molecular Weight: 132.20 g/mol

Chemical Structure:

Caption: Chemical structure of **2,4-dimethyl-2,4-pentanediol**.

Physicochemical Properties

A summary of the key physical and chemical properties of **2,4-dimethyl-2,4-pentanediol** is presented in the table below. These properties are essential for its handling, storage, and application in various experimental setups.

Property	Value
Physical State	Liquid
Density	0.949 g/cm ³ ^{[2][3]}
Boiling Point	202.2 °C at 760 mmHg ^{[2][3]}
Flash Point	96.7 °C ^{[2][3]}
Vapor Pressure	0.0724 mmHg at 25 °C ^{[2][3]}
Refractive Index	n _{20/D} 1.433 ^{[2][3]}
LogP	0.91830 ^{[1][2]}
Polar Surface Area	40.46 Å ² ^[2]

Experimental Protocols

While specific experimental protocols for **2,4-dimethyl-2,4-pentanediol** are not extensively detailed in publicly available literature, a representative synthesis for a structurally similar diol, 2-methyl-2,4-pentanediol (hexylene glycol), is the hydrogenation of diacetone alcohol. This process can be adapted to understand the synthesis of related diols.

Synthesis of 2-Methyl-2,4-pentanediol via Hydrogenation of Diacetone Alcohol

This protocol describes a common industrial method for the synthesis of 2-methyl-2,4-pentanediol, which involves the catalytic hydrogenation of diacetone alcohol.

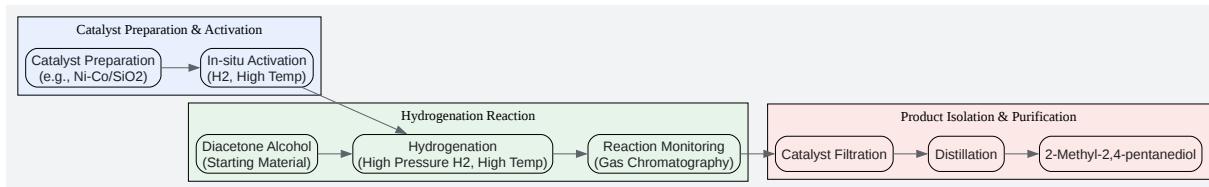
Materials:

- Diacetone alcohol
- Nickel-based catalyst (e.g., Raney nickel)
- Hydrogen gas
- Sodium bicarbonate (optional, as a stabilizer)
- Reaction vessel (high-pressure autoclave)

Procedure:

- **Catalyst Preparation:** A nickel-based catalyst is prepared. For instance, a Ni-Co/SiO₂ catalyst can be synthesized by mixing nickel nitrate and cobalt nitrate with deionized water and white carbon black, followed by precipitation with ammonia, filtration, drying, and calcination.
- **Catalyst Activation:** The prepared catalyst is placed in a fixed-bed reactor and activated in-situ under a hydrogen atmosphere at elevated temperature and pressure (e.g., 450 °C and 0.3 MPa).
- **Reaction Setup:** The reaction is carried out in a high-pressure autoclave. The diacetone alcohol is introduced into the reactor.
- **Hydrogenation:** The reactor is pressurized with hydrogen gas to the desired pressure (e.g., 1.9 MPa). The temperature is raised to the reaction temperature (e.g., 150 °C) with stirring.
- **Reaction Monitoring:** The reaction progress is monitored by gas chromatography to determine the conversion of diacetone alcohol.
- **Product Isolation:** After the reaction is complete, the reactor is cooled, and the pressure is released. The product mixture is filtered to remove the catalyst.
- **Purification:** The crude product is purified by distillation to obtain high-purity 2-methyl-2,4-pentanediol.

Logical Workflow for Synthesis



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Caption: General workflow for the synthesis of 2-methyl-2,4-pentanediol.

Applications and Reactivity

Chemical Reactivity: As a diol with two tertiary hydroxyl groups, **2,4-dimethyl-2,4-pentanediol** exhibits reactivity typical of alcohols. The tertiary nature of the hydroxyl groups makes them prone to elimination reactions under acidic conditions. Key chemical transformations include:

- Esterification with acids or their derivatives.
- Etherification reactions.
- Oxidation to the corresponding ketones.
- Dehydration to form alkenes.

A notable application is the use of its Cr(VI) ester to catalyze the peroxyacetic acid oxidation of secondary alcohols to ketones. The chromate ester can be conveniently prepared *in situ*.

Industrial and Research Applications: While specific applications for **2,4-dimethyl-2,4-pentanediol** are primarily in laboratory research, its properties suggest potential use in:

- Solvent systems requiring moderate polarity.

- As a monomer or modifier in polymer chemistry.
- As a stabilizer in various chemical formulations.
- As a coupling agent.

The structurally similar 2-methyl-2,4-pentanediol (hexylene glycol) has widespread applications as a solvent, surfactant, and emulsifying agent in coatings, cosmetics, and industrial fluids, suggesting similar potential for **2,4-dimethyl-2,4-pentanediol** in specialized applications.

Biological Activity and Signaling Pathways

Currently, there is no significant information available in the scientific literature to suggest the direct involvement of **2,4-dimethyl-2,4-pentanediol** in specific biological signaling pathways. Its primary relevance to the drug development process is more likely as a chemical intermediate, solvent, or formulation excipient, rather than as a bioactive molecule that directly interacts with signaling cascades. The related compound, 2-methyl-2,4-pentanediol, is used in protein crystallography as a precipitant and cryoprotectant.

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